

Definitive Guide: Guanfacine-13C, 15N3 Hydrochloride Disposal Procedures

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Compound of Interest

Compound Name:	Guanfacine-13C, 15N3 Hydrochloride
CAS No.:	1261393-21-8
Cat. No.:	B586584

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Executive Summary & Compound Profile

Guanfacine-13C, 15N3 Hydrochloride is a stable isotope-labeled internal standard used primarily in LC-MS/MS quantification of Guanfacine.

Crucial Safety Distinction: While this compound contains heavy isotopes (

and

), it is NON-RADIOACTIVE. A common operational error is segregating this material into radioactive waste streams, which incurs unnecessary costs and regulatory complications.[1] This guide outlines the disposal of this compound strictly as Hazardous Chemical Waste.

Compound Identification Matrix

Parameter	Specification
Chemical Name	Guanfacine-13C, 15N3 Hydrochloride
CAS Number	29110-48-3 (Unlabeled parent)
Isotope Nature	Stable (Non-Radioactive)
GHS Classification	Acute Tox. 3 (H301): Toxic if swallowed
Physical State	White to off-white solid (or solution in Methanol/DMSO)
Primary Hazard	Bioactive Pharmaceutical Agent (Alpha-2A adrenergic agonist)

Hazard Analysis & Regulatory Framework

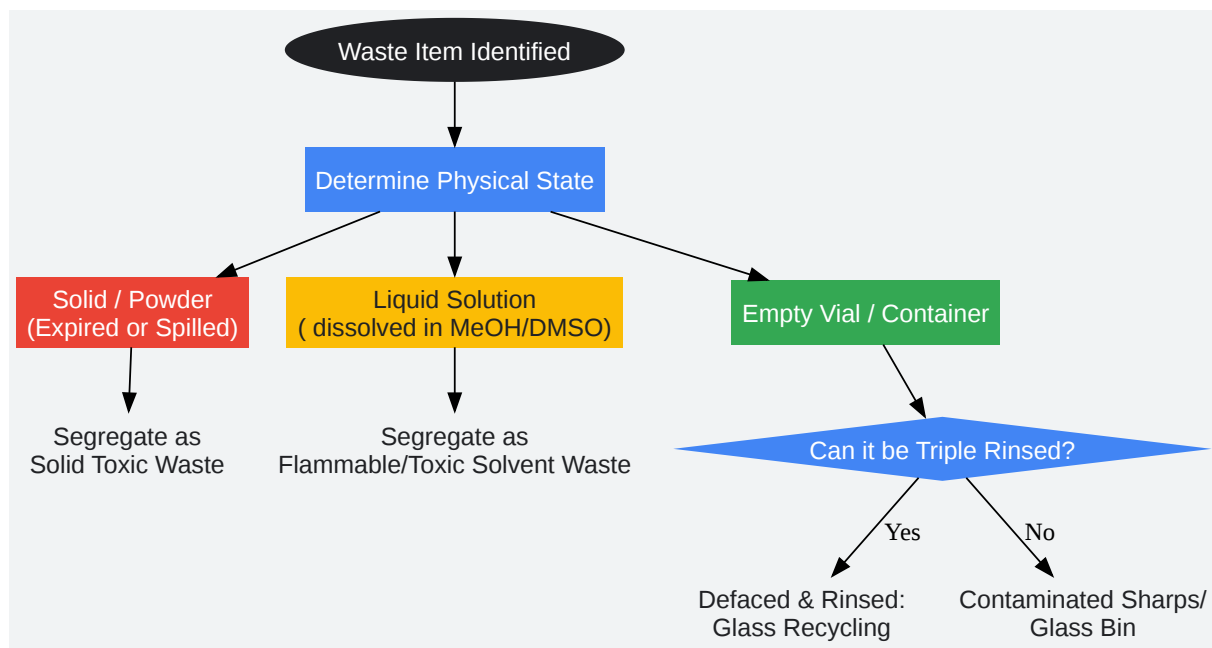
Before disposal, you must classify the waste stream based on the material's state.^[2] The toxicity of the parent compound (Guanfacine) dictates the handling procedure, regardless of the isotopic labeling.

Regulatory Classification (US/EU)

- RCRA (USA): Guanfacine is not explicitly P-listed or U-listed (40 CFR 261.33). However, due to its oral toxicity (approx. 165 mg/kg in mice), it must be characterized as Toxic Waste if discarded in bulk.
- Solvent Considerations: If the standard is dissolved in Methanol or Acetonitrile, the waste code is primarily dictated by the solvent (e.g., D001 Ignitable, F003 Spent Solvents).
- SEVESO III / REACH (EU): Handle as hazardous pharmaceutical waste (Code 18 01 08* or 18 01 09).

Pre-Disposal Decision Logic

Effective disposal requires immediate segregation at the bench level. Use the following logic flow to determine the correct waste stream.



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Figure 1: Decision matrix for segregating Guanfacine-13C, 15N3 HCl waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Scenario: Expired powder or spill cleanup materials.

- Containment: Transfer the substance into a high-density polyethylene (HDPE) wide-mouth jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "Guanfacine HCl (Stable Isotope)"

- Hazard Checkbox: Toxic.[3][4]
- Deactivation (Optional but Recommended): If your facility permits bench-top deactivation, add a 10% bleach solution to degrade the biological activity before sealing, though high-temperature incineration is the preferred ultimate destruction method.
- Storage: Store in a satellite accumulation area (SAA) until pickup.

Protocol B: Liquid Waste (Stock Solutions)

Scenario: Leftover LC-MS standards dissolved in Methanol, Acetonitrile, or DMSO.

- Compatibility Check: Ensure the waste container is compatible with the organic solvent (usually HDPE or Safety Can).
- Segregation: DO NOT pour into aqueous acid/base streams. This must go into the Organic Solvent Waste stream.
- Dilution Rule: If the concentration is high (>1 mg/mL), dilute with the primary solvent to minimize acute toxicity risks to waste handlers.
- Labeling:
 - Constituents: "Methanol (99%), Guanfacine HCl (<1%)"
 - Hazard Checkbox: Flammable, Toxic.

Protocol C: Empty Container Management (The "Triple Rinse" Rule)

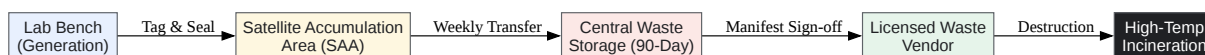
Scenario: An empty amber glass vial that contained the standard.

- Assessment: Is the vial "RCRA Empty" (less than 3% by weight remains)?
- Triple Rinse:
 - Add solvent (MeOH or Water) to the vial (approx. 10% volume).

- Cap and vortex/shake for 10 seconds.
- Decant rinsate into the Liquid Waste container (Protocol B).
- Repeat 3 times.
- Defacement: Cross out the original label using a permanent marker to prevent misuse.
- Disposal: Place the rinsed, uncapped vial in the laboratory glass recycling or broken glass container.

Chain of Custody & Destruction Workflow

To ensure compliance and traceability, follow this chain of custody. This system validates that the bioactive agent is destroyed and does not enter the water table.



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Figure 2: The cradle-to-grave workflow for pharmaceutical reference standards.

Emergency Procedures

- Skin Contact: Wash with soap and water for 15 minutes. Guanfacine is a skin irritant.[4]
- Ingestion: Immediately call a poison center.[3] Do not induce vomiting unless instructed.
- Spill (Solid): Dampen a paper towel to prevent dust generation, wipe up, and dispose of as solid toxic waste (Protocol A).

References

- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P).[5][6] Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 3519, Guanfacine. Retrieved from [[Link](#)]
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Sources

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